

# PZ-1922 CAS number and molecular formula

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## Compound of Interest

Compound Name: PZ-1922

Cat. No.: B12367012

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## An In-depth Technical Guide to PZ-1922

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **PZ-1922**, a novel psychoactive compound with potential therapeutic applications. The document details its chemical properties, mechanism of action, and key experimental findings, offering valuable insights for researchers and professionals in the field of drug discovery and development.

## Chemical and Physical Properties

**PZ-1922** is a piperaziny-pyrroloquinoline analog. Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1648744-85-7	[1]
Molecular Formula (HCl salt)	C22H22Cl2N4	[2]
Molecular Formula (Free Base)	C22H21ClN4	
Molecular Weight (HCl salt)	413.35 g/mol	[2]
Molecular Weight (Free Base)	376.88 g/mol	
Appearance	White to beige powder	
Solubility	DMSO: 2 mg/mL	
Storage Temperature	-10 to -25°C	

## Mechanism of Action

**PZ-1922** is a multi-target compound that acts as a potent and selective antagonist for the serotonin 5-HT6 and 5-HT3 receptors, and as a reversible inhibitor of monoamine oxidase B (MAO-B).[3] This triple-action profile makes it a compound of significant interest for neurodegenerative and psychiatric disorders.

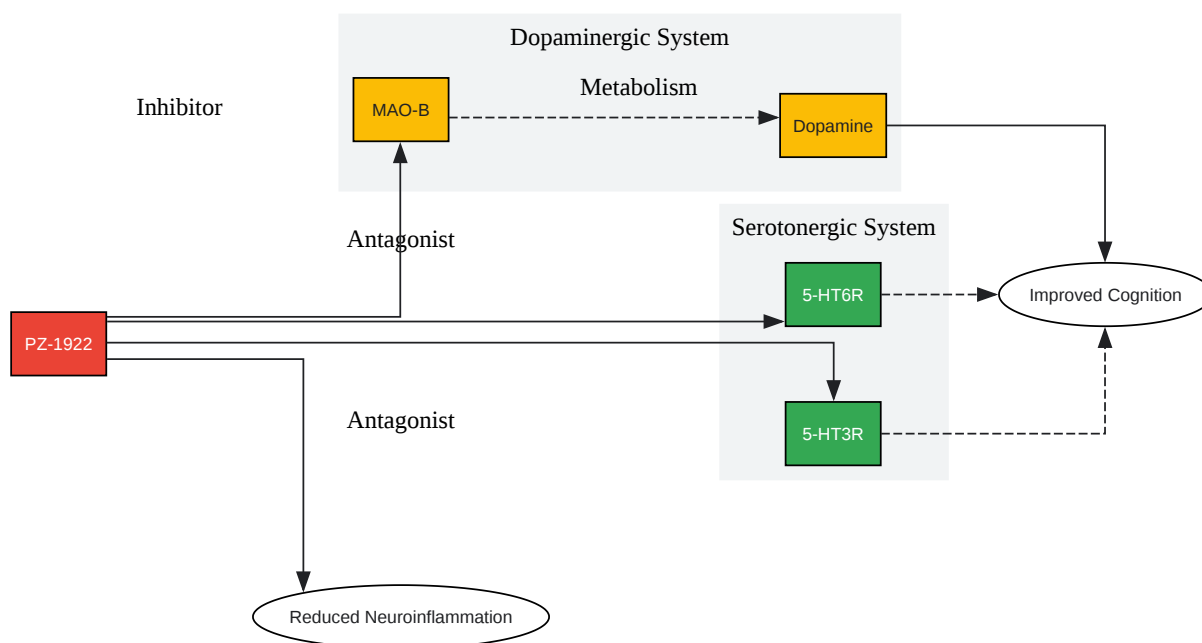
The binding affinities and inhibitory concentrations for its primary targets are detailed below:

Target	K <sub>i</sub> (nM)	pIC <sub>50</sub>	Reference
5-HT6 Receptor	17	[3]	
5-HT3 Receptor	0.45	[3]	
MAO-B	8.93	[3]	

The high selectivity of **PZ-1922** for these targets over other receptors, such as MAO-A and hERG, suggests a favorable side-effect profile.

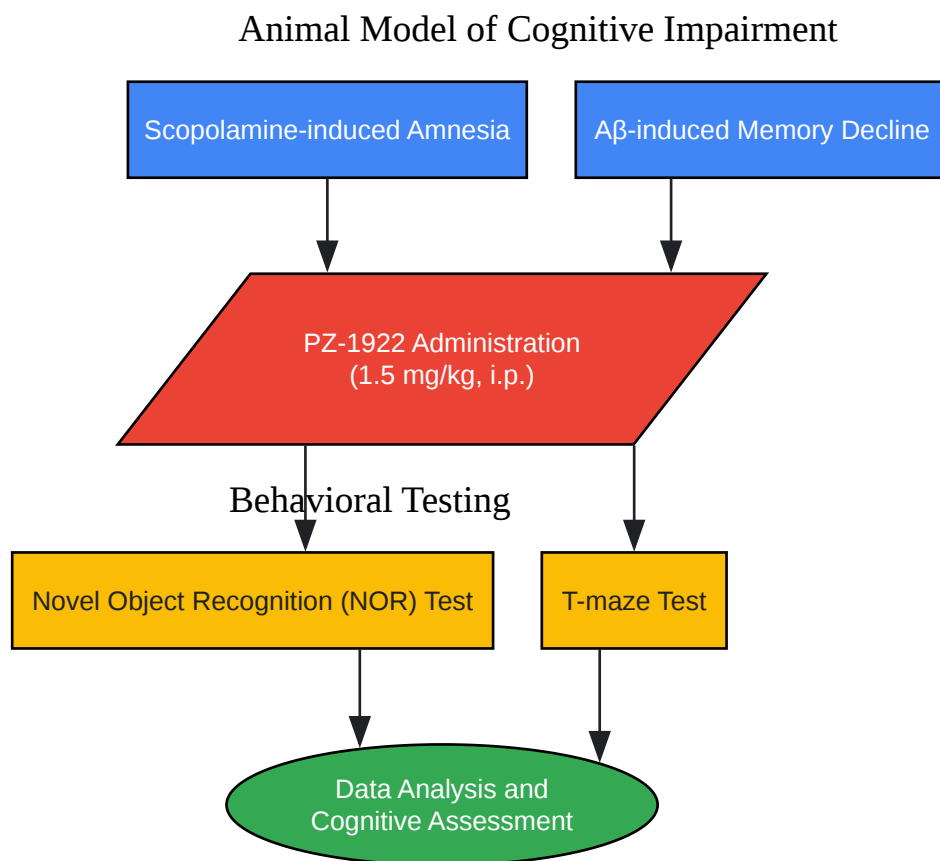
## Signaling Pathways and Experimental Workflows

The multifaceted mechanism of action of **PZ-1922** involves the modulation of several key signaling pathways implicated in cognitive function and neuroinflammation. The following diagrams illustrate these interactions and a typical experimental workflow for assessing its efficacy.



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**PZ-1922** multitarget signaling pathway.



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## References

- 1. PZ-1922 ≥95% (HPLC) | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
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